

adjusting cefotaxime dose hepatic impairment metabolite

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Desacetylcefotaxime

CAS No.: 66340-28-1

Cat. No.: S525685

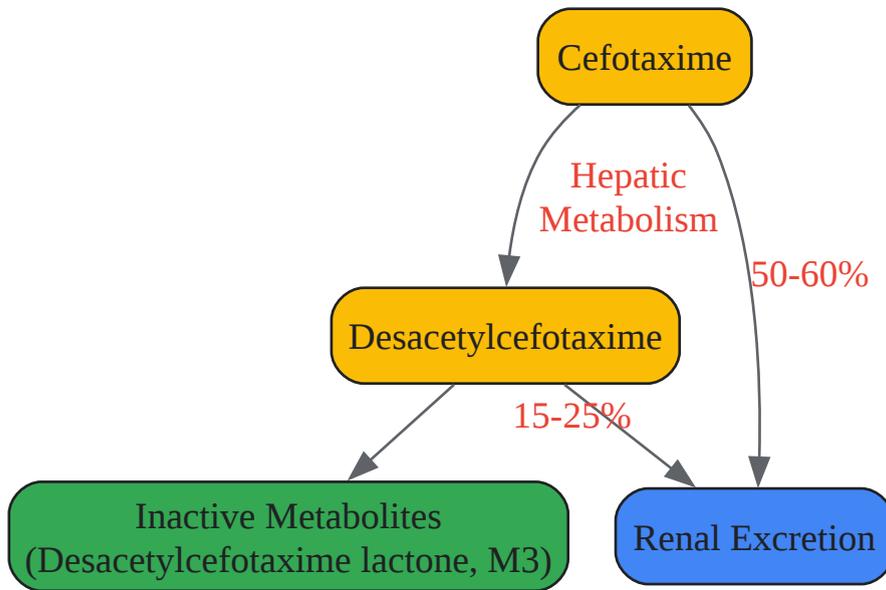
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Cefotaxime Metabolism and Hepatic Dosing

The table below summarizes the key information on cefotaxime's metabolism and official guidance for use in hepatic impairment.

Aspect	Details
Primary Metabolic Pathway	Hepatic metabolism [1] [2] [3]
Key Metabolites	Desacetylcefotaxime (active); Desacetylcefotaxime lactone and M3 (inactive) [1] [2]
Elimination	Renal (50-60% as unchanged drug; 15-25% as desacetylcefotaxime) [1] [2]
Official Dosing Recommendation for Hepatic Impairment	No dosage adjustment recommended [4]

The following diagram illustrates the metabolic pathway of cefotaxime.



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Research Considerations and Monitoring

While official guidance does not mandate dose adjustment, you should consider these factors in your experimental design or pharmacokinetic modeling:

- **Focus on Renal Function:** Because the drug and its active metabolite are primarily eliminated by the kidneys, **renal function is a more critical factor** for dose adjustment than hepatic function [1] [3]. Dosing guidelines should be followed for subjects with renal impairment.
- **Monitor Hepatic Parameters:** Even without a recommended dose change, some sources suggest that **dosing requires adjustment in patients with both renal and hepatic dysfunction** and that **liver enzymes should be monitored routinely** during administration [1].
- **Understand Metabolite Activity:** The formation of **desacetylcefotaxime contributes to the overall antibacterial activity** of the drug, particularly against some anaerobic bacteria [1] [5]. Its activity is considered about 8-fold weaker than the parent compound but can act synergistically with it [1] [6].

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References

1. Cefotaxime - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
2. Cefotaxime: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Cefotaxime [en.wikipedia.org]
4. Cefotaxime - Mechanism, Indication, Contraindications ... [pediatriconcall.com]
5. What is the mechanism of Cefotaxime Sodium? [synapse.patsnap.com]
6. Cefotaxime - an overview [sciencedirect.com]

To cite this document: Smolecule. [adjusting cefotaxime dose hepatic impairment metabolite].

Smolecule, [2026]. [Online PDF]. Available at:

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